

# Understanding Surgumycin's effect on [specific signaling pathway]

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## Compound of Interest

Compound Name: Surgumycin

Cat. No.: B15581116

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## The Effect of Imatinib on the BCR-ABL Signaling Pathway

This guide would detail how Imatinib functions as a tyrosine kinase inhibitor to block the activity of the BCR-ABL fusion protein, a key driver in Chronic Myeloid Leukemia (CML).

Data Presentation Example:

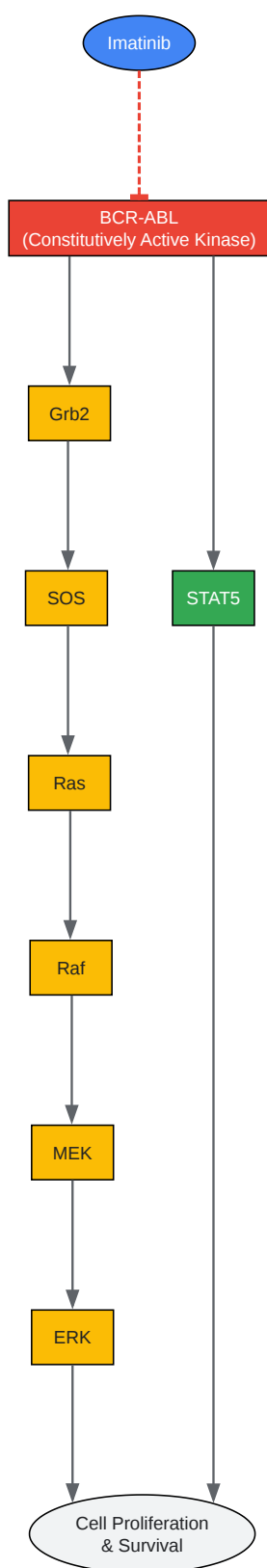
Parameter	Value	Cell Line	Reference
IC50 (BCR-ABL Kinase Activity)	250-500 nM	K562	[Citation]
Apoptosis Induction (24h)	40%	Ba/F3	[Citation]
Inhibition of CrkL Phosphorylation	>90% at 1 $\mu$ M	Patient Samples	[Citation]

Experimental Protocols Example:

A detailed protocol for a Western Blot Analysis to measure the phosphorylation status of BCR-ABL and its downstream targets (like CrkL) upon Imatinib treatment would be provided,

including steps for cell lysis, protein quantification, gel electrophoresis, antibody incubation, and detection.

Mandatory Visualization Example:



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Caption: The inhibitory action of Imatinib on the BCR-ABL signaling cascade.

Please provide the corrected compound and pathway to proceed.

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